

Application Notes and Protocols for Calcium Retention Capacity Assay Using ER-000444793

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Compound of Interest

Compound Name: ER-000444793

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Introduction

The mitochondrial permeability transition pore (mPTP) is a non-specific channel that, under pathological conditions, can open in the inner mitochondrial membrane, leading to mitochondrial dysfunction and cell death.^{[1][2]} One key inducer of mPTP opening is a high concentration of calcium ions (Ca^{2+}) in the mitochondrial matrix.^{[3][4]} The Calcium Retention Capacity (CRC) assay is a widely used method to assess the susceptibility of mitochondria to Ca^{2+} -induced mPTP opening.^{[3][5][6]} This assay quantifies the amount of Ca^{2+} that mitochondria can sequester before the mPTP opens.

ER-000444793 is a potent, small-molecule inhibitor of the mPTP.^{[7][8][9]} Notably, its mechanism of action is independent of Cyclophilin D (CypD), a well-known regulator of the mPTP.^{[7][8][10]} This makes **ER-000444793** a valuable tool for studying the role of the mPTP in various disease models and for the development of novel therapeutics targeting mitochondrial dysfunction. These application notes provide a detailed protocol for utilizing **ER-000444793** in a CRC assay to evaluate its inhibitory effect on mPTP opening.

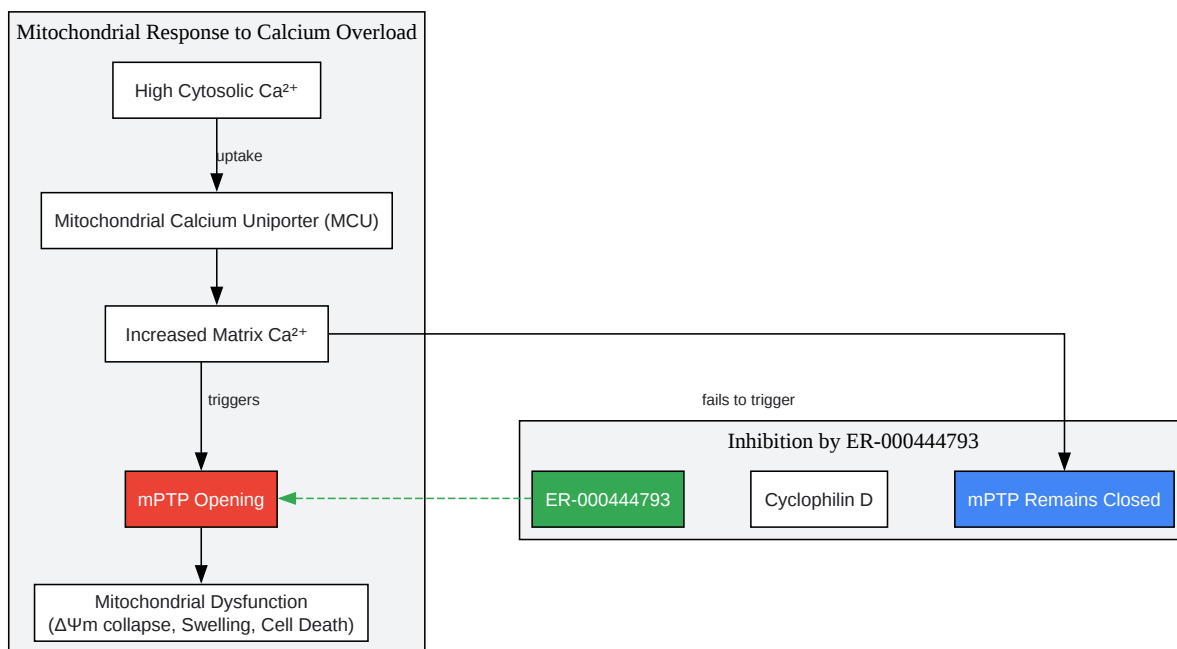
Quantitative Data Summary

The following table summarizes the key quantitative data for **ER-000444793**.

Compound	Target	IC ₅₀	Assay Condition	Reference
ER-000444793	mPTP Opening	2.8 μ M	Ca ²⁺ -induced mPTP opening in isolated mitochondria	[7] [9]
Cyclosporin A (Positive Control)	mPTP Opening (CypD-dependent)	72 nM	Ca ²⁺ -induced mPTP opening in isolated mitochondria	[8]

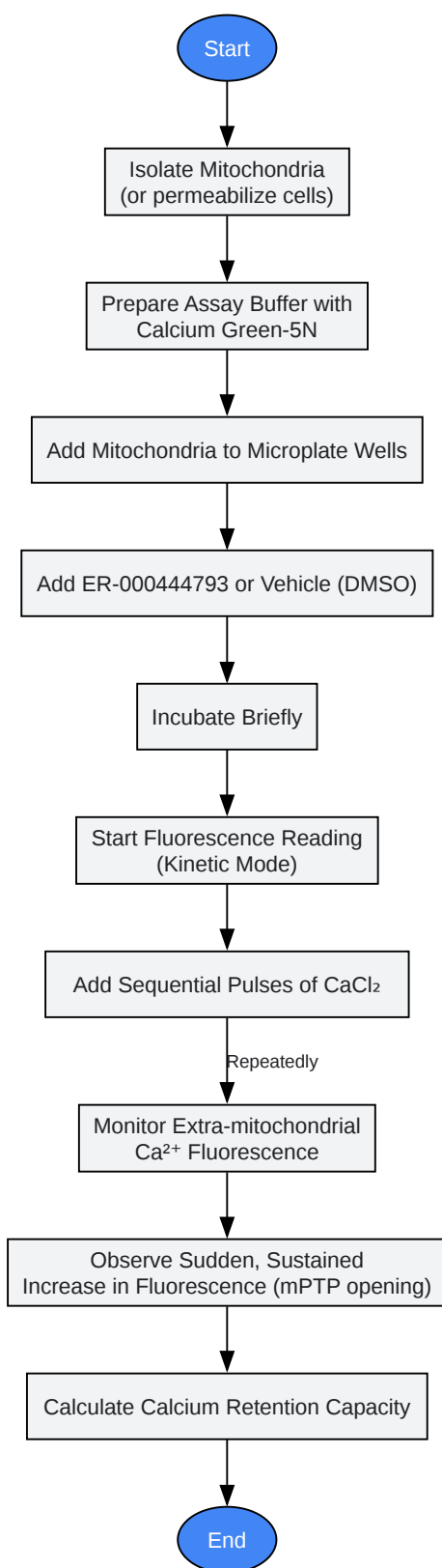
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of Ca²⁺-induced mPTP opening and the inhibitory effect of **ER-000444793**, as well as the experimental workflow for the CRC assay.



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Caption: Signaling pathway of Ca^{2+} -induced mPTP opening and its inhibition by **ER-000444793**.



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